

Erythrosine B Cell Counting Technical Support Center

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Compound of Interest

Compound Name: Erythrosine B

Cat. No.: B15622488

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Welcome to the technical support center for **Erythrosine B**-based cell counting. This guide is designed for researchers, scientists, and drug development professionals to troubleshoot common issues and ensure accurate and reliable cell viability data.

Frequently Asked Questions (FAQs)

General Questions

Q1: What is **Erythrosine B** and how does it work for cell viability assessment?

Erythrosine B is a red, water-soluble dye that serves as a cell viability stain.^[1] Its mechanism is based on the principle of dye exclusion.^{[2][3]} Live cells possess intact and functional cell membranes that prevent the dye from entering the cytoplasm.^[4] In contrast, non-viable or dead cells have compromised membrane integrity, allowing **Erythrosine B** to passively enter and stain the intracellular proteins, rendering them a distinct pink or red color.^{[4][5]}

Q2: What are the main advantages of using **Erythrosine B** over the more traditional Trypan Blue?

Erythrosine B offers several key advantages over Trypan Blue, primarily related to safety, stability, and accuracy:

- **Lower Toxicity:** **Erythrosine B** is considered non-toxic and is even used as a food additive, making it safer for both the user and the cells being counted.[3][6] Trypan Blue, on the other hand, is a known carcinogen and can be toxic to cells, potentially decreasing viability counts over time.[3]
- **Greater Stability:** **Erythrosine B** solutions are more stable and less prone to precipitation compared to Trypan Blue, which can form crystals that interfere with accurate cell counting. [3]
- **Reduced Serum Protein Binding:** **Erythrosine B** exhibits less binding to serum proteins in culture media, which can be a source of error with Trypan Blue, leading to a more accurate differentiation between live and dead cells.[3][6]
- **Rapid Staining:** Dead cells are stained almost immediately with **Erythrosine B**, whereas Trypan Blue may require a longer incubation period.[6][7]

Troubleshooting Common Issues

Q3: My live cells appear to be taking up the **Erythrosine B** stain. What could be causing this?

This phenomenon, leading to potential false positives for cell death, can be attributed to a few factors:

- **Prolonged Incubation:** Although **Erythrosine B** is less toxic than Trypan Blue, extended exposure, particularly in serum-free media, can be harmful to some cell lines and lead to the staining of live cells.[8] It is recommended to perform the cell count shortly after adding the dye.
- **High Dye Concentration:** Using a higher than recommended concentration of **Erythrosine B** may lead to non-specific staining.
- **Cell Line Sensitivity:** Some cell lines may be more sensitive to the dye than others. If you suspect this is the case, consider reducing the incubation time or the dye concentration.[8]

Q4: I am observing a lower than expected viability count. What are the possible reasons?

Several factors could contribute to an underestimation of cell viability:

- **Sub-optimal Cell Health:** The issue may lie with the health of your cell culture rather than the staining process. Ensure your cells are healthy and harvested at an appropriate confluency.
- **Mechanical Stress During Handling:** Overly vigorous pipetting or centrifugation can damage cell membranes, leading to an increase in stained, non-viable cells.
- **Incorrect Gating on Automated Counters:** If using an automated cell counter, ensure that the parameters for identifying live and dead cells (e.g., size, brightness, roundness) are set correctly for your specific cell type.[\[2\]](#)

Q5: My viability counts are inconsistent between replicates. How can I improve reproducibility?

Inconsistent results often stem from variations in sample preparation and handling. To improve reproducibility:

- **Ensure Homogeneous Cell Suspension:** Mix your cell suspension thoroughly before taking a sample to ensure a uniform distribution of cells.[\[9\]](#)
- **Standardize Incubation Time:** Keep the incubation time with **Erythrosine B** consistent across all samples and replicates.
- **Proper Pipetting Technique:** Use calibrated pipettes and proper technique to ensure accurate and consistent sample volumes.
- **Automated Cell Counter Calibration:** If using an automated counter, ensure it is properly calibrated and maintained.

Q6: Does the presence of serum in my cell culture media affect **Erythrosine B** staining?

Yes, the presence of serum can influence the staining. Serum proteins can bind to **Erythrosine B**, potentially reducing the effective concentration of the dye available to stain dead cells.[\[8\]](#)

While **Erythrosine B** is less affected by serum proteins than Trypan Blue, for highly accurate

results, especially when working with high serum concentrations, it is advisable to wash the cells with a protein-free solution like PBS before staining.[3][6]

Data Presentation

Table 1: Comparison of Viability Stains

Feature	Erythrosine B	Trypan Blue
Principle	Dye Exclusion	Dye Exclusion
Color of Dead Cells	Pink/Red	Blue
Toxicity	Low, non-carcinogenic	High, potential carcinogen
Staining Time	~1 minute	Can be >5 minutes
Serum Protein Binding	Low	High
Stability in Solution	High	Low (can precipitate)
Safety Profile	Generally considered safe	Hazardous

Table 2: Quantitative Comparison of Erythrosine B and Trypan Blue for Yeast Cell Viability

Yeast Strain	Viability Stain	Number of Counts	Mean Viability (%)	Standard Deviation
Czech Lager	Erythrosine B	20	22.5%	0.0462
Czech Lager	Trypan Blue	20	21.7%	0.0351
Foggy London Ale	Erythrosine B	20	92.1%	0.0201
Foggy London Ale	Trypan Blue	20	91.8%	0.0201

Data adapted from a study by Escarpment Labs, demonstrating no significant difference in viability measurements between the two dyes for yeast cells.[7]

Experimental Protocols

Protocol 1: Manual Cell Counting with Erythrosine B using a Hemocytometer

Materials:

- Cell suspension
- 0.1% (w/w) **Erythrosine B** working solution
- Phosphate-buffered saline (PBS)
- Hemocytometer with coverslip
- Micropipettes and tips
- Microscope

Methodology:

- **Prepare Cell Suspension:** Harvest and resuspend cells in an appropriate volume of culture medium or PBS to achieve a suitable concentration for counting.
- **Dilution:** In a microcentrifuge tube, mix your cell suspension with the **Erythrosine B** working solution at a 1:1 ratio (e.g., 10 μ L of cell suspension + 10 μ L of **Erythrosine B** solution). Mix gently by pipetting.
- **Load Hemocytometer:** Carefully load 10 μ L of the cell-dye mixture into the counting chamber of the hemocytometer.
- **Incubate:** Allow the cells to settle for 1-2 minutes.
- **Count Cells:** Using a microscope, count the live (unstained) and dead (pink/red) cells in the designated squares of the hemocytometer grid.
- **Calculate Viability:**

- Total cells = Live cells + Dead cells
- Percent viability = (Number of live cells / Total number of cells) x 100

Protocol 2: Preparation of Erythrosine B Staining Solutions

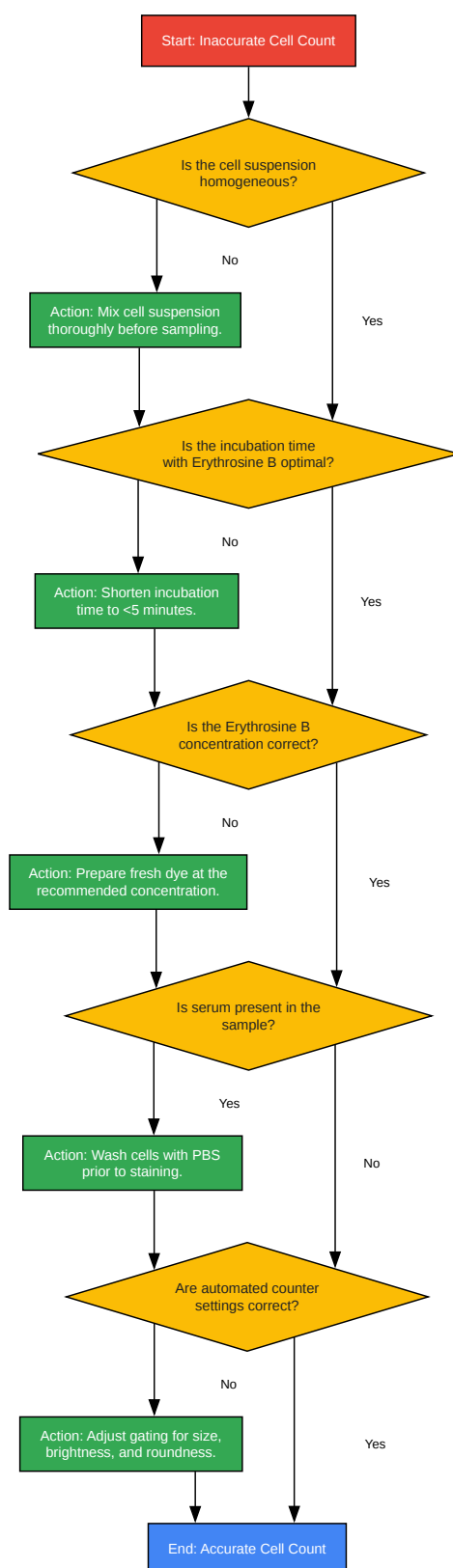
2% (w/w) Stock Solution:

- Prepare a 0.1M Tris-HCl buffer.
- Weigh 0.8g of **Erythrosine B** powder and add it to a 50 mL tube.
- Add the 0.1M Tris-HCl buffer to a final weight of 40g.
- Vortex until the powder is completely dissolved.
- Store the stock solution protected from light.^[7]

0.1% (w/w) Working Solution:

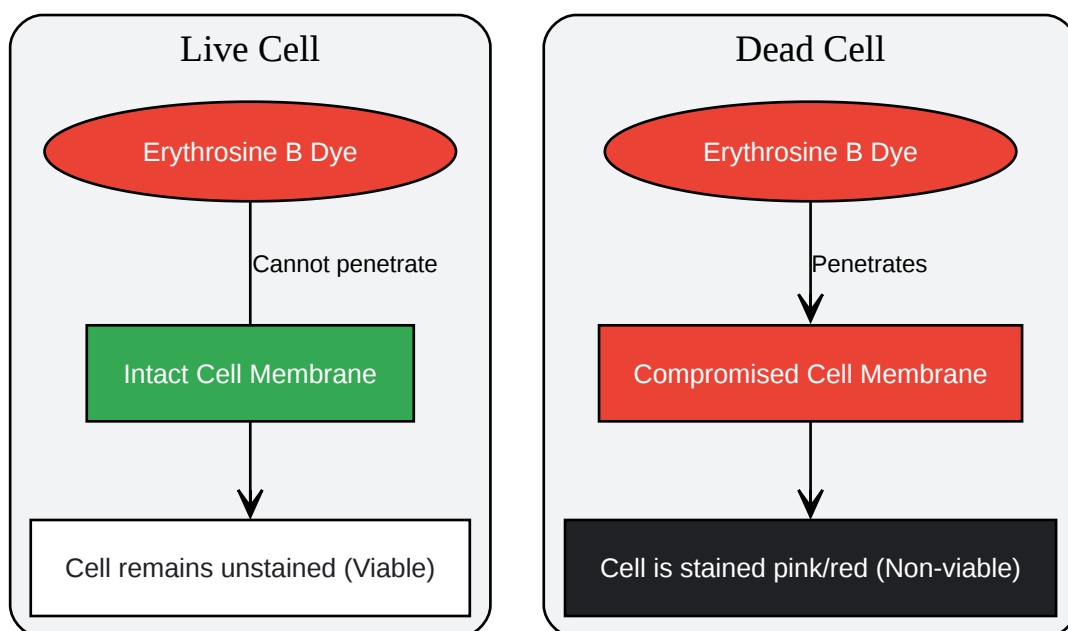
- In a 15 mL tube, add 9.5 mL of sterile distilled water.
- Add 0.5 mL of 1M Tris-HCl buffer and vortex.
- Remove 0.5 mL of this solution.
- Add 0.5 mL of the 2% **Erythrosine B** stock solution to the 9.5 mL of Tris-HCl buffer to obtain a final volume of 10 mL.^[7]

Visualizations



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Caption: Troubleshooting workflow for inaccurate cell counts with **Erythrosine B**.



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Caption: Mechanism of **Erythrosine B** for cell viability assessment.

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